

# Essential Safety and Disposal Guidance for BMS-665053

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## Compound of Interest

Compound Name: BMS-665053

Cat. No.: B606241

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For researchers, scientists, and drug development professionals handling **BMS-665053**, a specific Safety Data Sheet (SDS) containing detailed disposal procedures was not publicly available through the conducted searches. It is imperative to obtain the SDS from your chemical supplier before handling and disposing of this compound. The information provided herein is based on general best practices for laboratory chemical waste and should be supplemented with the specific guidance from the supplier-provided SDS.

## Summary of Known Compound Data

While specific disposal instructions are pending the SDS, the following physical and chemical properties of **BMS-665053** have been identified:

Property	Value
Chemical Name	(S)-5-Chloro-1-(1-cyclopropylethyl)-3-(2,6-dichloro-4-(difluoromethoxy)phenylamino)-pyrazin-2(1H)-one
CAS Number	1173435-64-7
Molecular Formula	C <sub>16</sub> H <sub>14</sub> Cl <sub>3</sub> F <sub>2</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	424.66 g/mol
Appearance	White to light brown powder
Solubility	Soluble in DMSO (20 mg/mL)
Storage Temperature	Room temperature

## General Laboratory Chemical Disposal Protocol

The following protocol outlines the general steps for the safe disposal of chemical waste, which should be adapted based on the forthcoming information from the **BMS-665053**-specific Safety Data Sheet.

### 1. Waste Identification and Segregation:

- Properly identify all waste containing **BMS-665053**.
- Segregate **BMS-665053** waste from other chemical waste streams to avoid incompatible mixtures.
- Waste containers must be clearly labeled with the chemical name and primary hazard(s) as identified in the SDS.

### 2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling chemical waste. This includes, but is not limited to:
- Safety glasses or goggles
- Chemical-resistant gloves
- Lab coat

### 3. Waste Collection and Storage:

- Use a designated, leak-proof, and compatible container for collecting **BMS-665053** waste.
- Store the waste container in a well-ventilated, designated hazardous waste accumulation area.
- Keep the container closed except when adding waste.

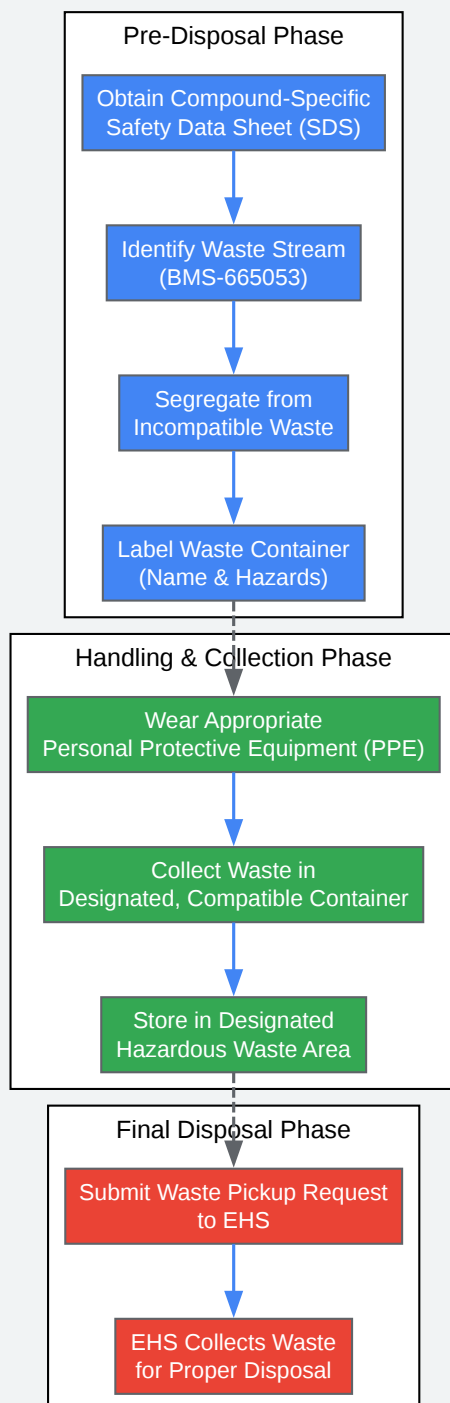
### 4. Disposal Request and Pickup:

- Follow your institution's established procedures for hazardous waste disposal.
- This typically involves submitting a waste pickup request to your institution's Environmental Health and Safety (EHS) department.
- Do not dispose of chemical waste down the drain or in regular trash.

## Visualizing the Disposal Workflow

The following diagram illustrates a generalized workflow for the proper disposal of laboratory chemical waste.

## General Chemical Waste Disposal Workflow



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Caption: General workflow for laboratory chemical waste disposal.

Disclaimer: This information is for guidance purposes only and is not a substitute for the compound-specific Safety Data Sheet (SDS). Always consult the SDS and your institution's Environmental Health and Safety (EHS) department for complete and accurate disposal procedures.

- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for BMS-665053]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b606241#bms-665053-proper-disposal-procedures\]](https://www.benchchem.com/product/b606241#bms-665053-proper-disposal-procedures)

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